

Application Notes & Protocols for the Analytical Characterization of Cinnarizine

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Compound of Interest

Compound Name: *Cinatrin A*
Cat. No.: *B15579327*

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A Note on "**Cinatrin A**": Initial searches for "**Cinatrin A**" did not yield specific results for a compound with this name. It is presumed that this may be a typographical error for "Cinnarizine," a well-established pharmaceutical compound for which extensive analytical methodologies exist. The following application notes and protocols are therefore provided for the characterization of Cinnarizine.

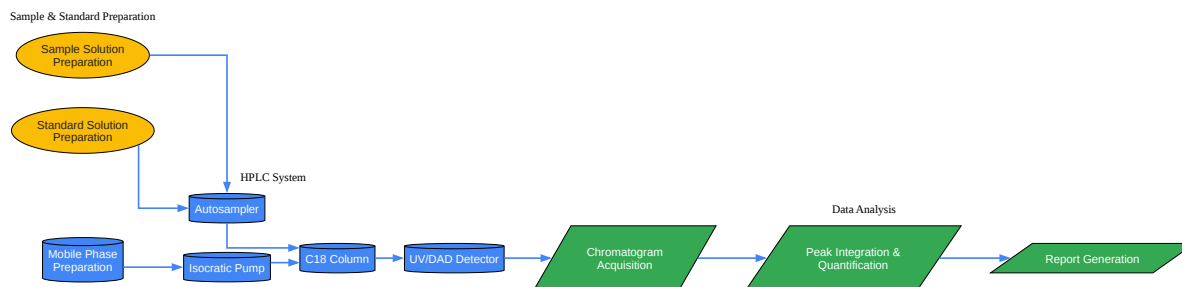
Introduction

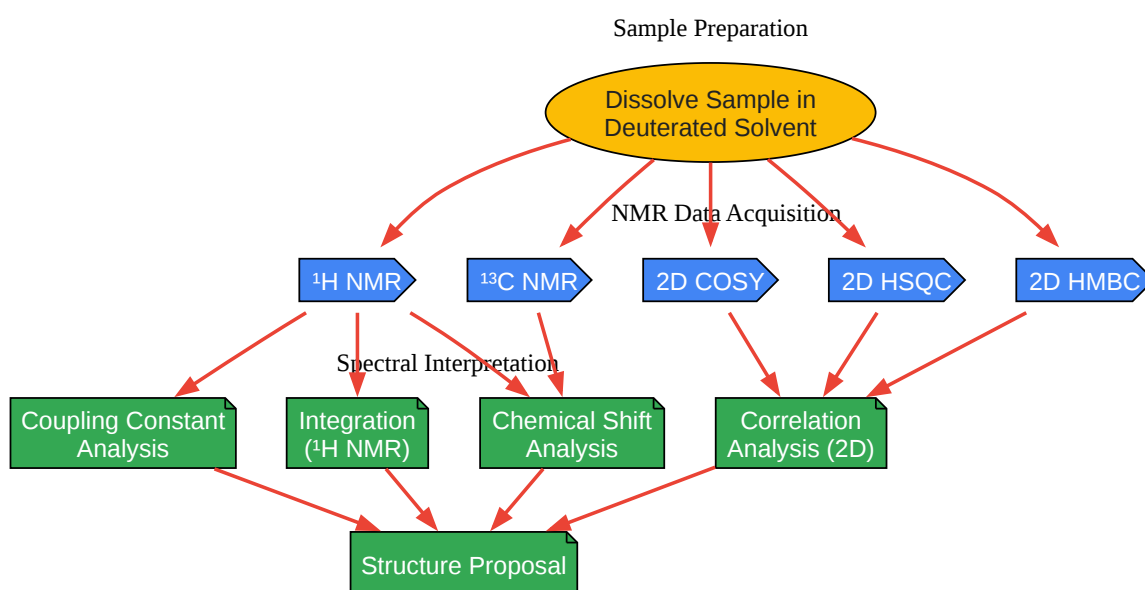
Cinnarizine is a drug belonging to the diphenylmethylpiperazine group, known for its antihistaminic and calcium channel blocking properties.^{[1][2]} It is primarily used to manage nausea and vomiting associated with motion sickness, vertigo, and Ménière's disease.^[2] Accurate and robust analytical methods are crucial for the quality control, formulation development, and pharmacokinetic studies of Cinnarizine. This document provides detailed protocols for the characterization of Cinnarizine using High-Performance Liquid Chromatography (HPLC) for quantitative analysis and Nuclear Magnetic Resonance (NMR) spectroscopy for structural elucidation.

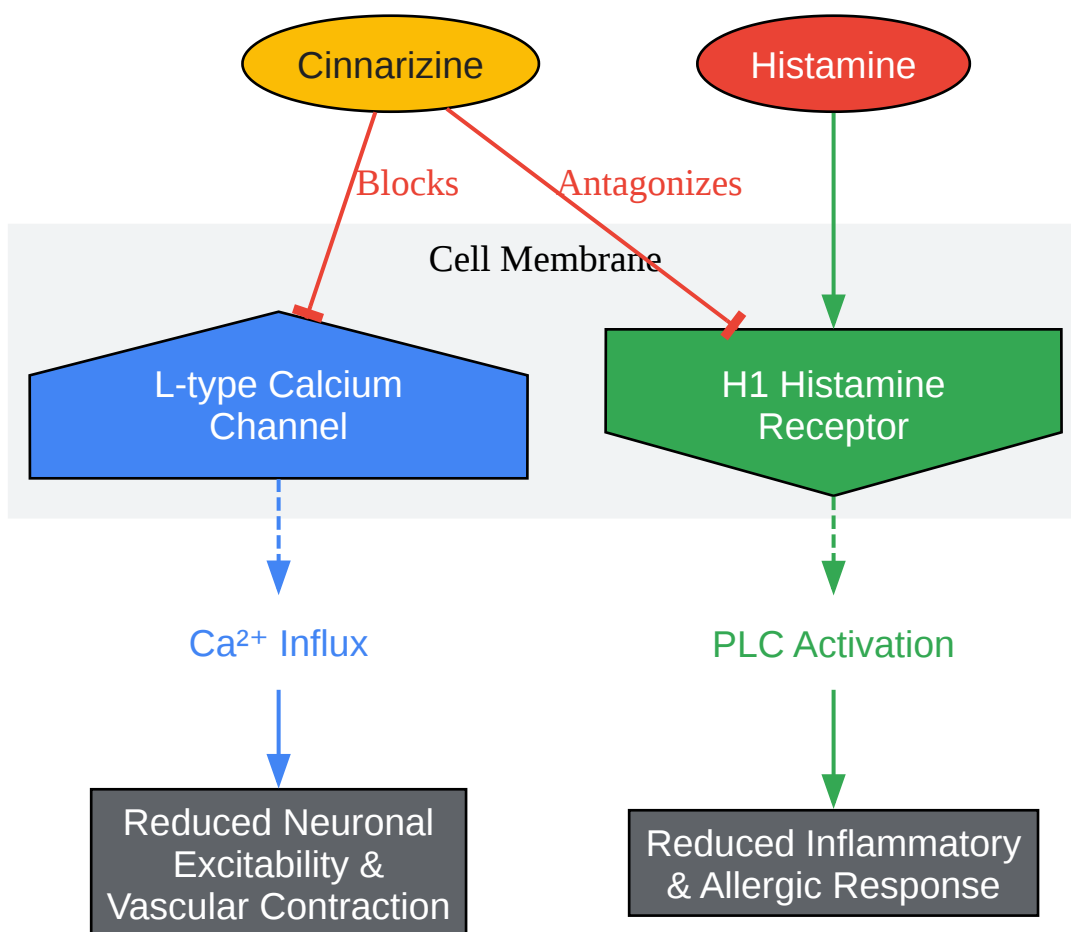
High-Performance Liquid Chromatography (HPLC) Analysis of Cinnarizine

Reverse-phase HPLC (RP-HPLC) is a widely used technique for the quantitative determination of Cinnarizine in bulk drug substances and pharmaceutical formulations. The method's specificity, accuracy, and precision make it ideal for quality control assays.

Experimental Workflow for HPLC Analysis







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References

- 1. go.drugbank.com [go.drugbank.com]
- 2. Cinnarizine - Wikipedia [en.wikipedia.org]
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